

Synthesis of Azide-PEG3-Tos: A Technical Guide

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Compound of Interest

Compound Name: Azide-PEG3-Tos

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This in-depth technical guide provides a comprehensive overview of the synthesis of **Azide-PEG3-Tos** (2-(2-(2-azidoethoxy)ethoxy)ethyl 4-methylbenzenesulfonate), a valuable heterobifunctional linker used in bioconjugation, antibody-drug conjugates (ADCs), and proteomics.^{[1][2][3]} The synthesis involves a two-step process commencing with the monotosylation of triethylene glycol, followed by a nucleophilic substitution to introduce the azide moiety. This guide details the experimental protocols, presents key quantitative data, and illustrates the synthetic workflow.

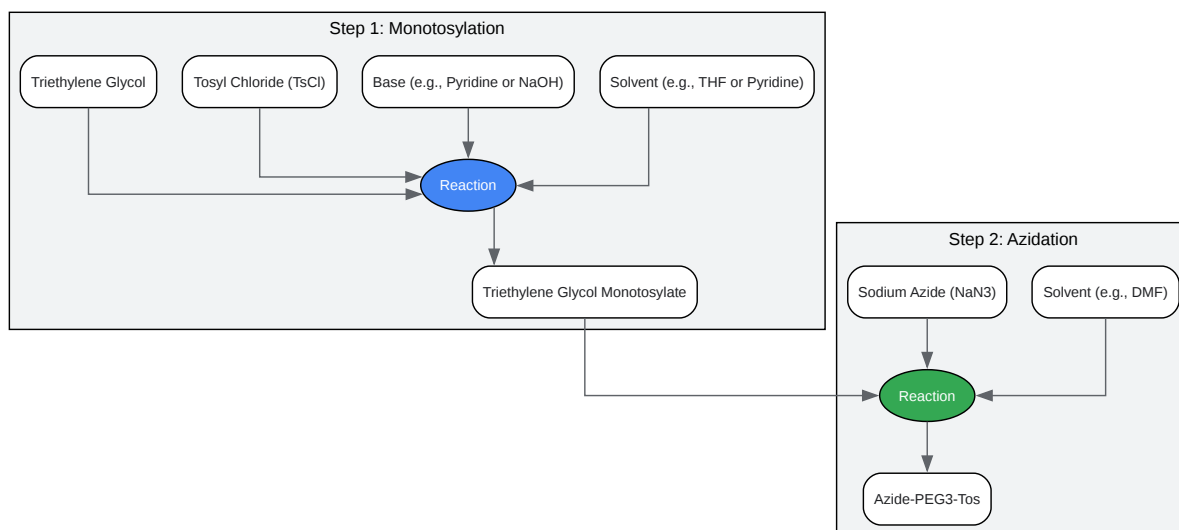
Physicochemical Properties

A summary of the key physicochemical properties of **Azide-PEG3-Tos** is provided below.

Property	Value	Reference
CAS Number	178685-33-1	[2] [4]
Molecular Formula	C13H19N3O5S	
Molecular Weight	329.37 g/mol	
Appearance	Liquid	
Solubility	Soluble in DMSO, DCM, DMF	
Storage	Store at -20°C for long term, or 0-4°C for short term, dry and dark.	

Synthetic Pathway

The synthesis of **Azide-PEG3-Tos** is accomplished through a two-step reaction sequence. The first step involves the selective monotosylation of one of the terminal hydroxyl groups of triethylene glycol. The subsequent step is the conversion of the tosylated intermediate to the final azide product via nucleophilic substitution with sodium azide.



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